

Chromatographic Separation of Olanzapine and its Metabolites: Application Notes and Protocols

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Compound of Interest

Compound Name: 2-Hydroxymethyl Olanzapine

Cat. No.: B608725

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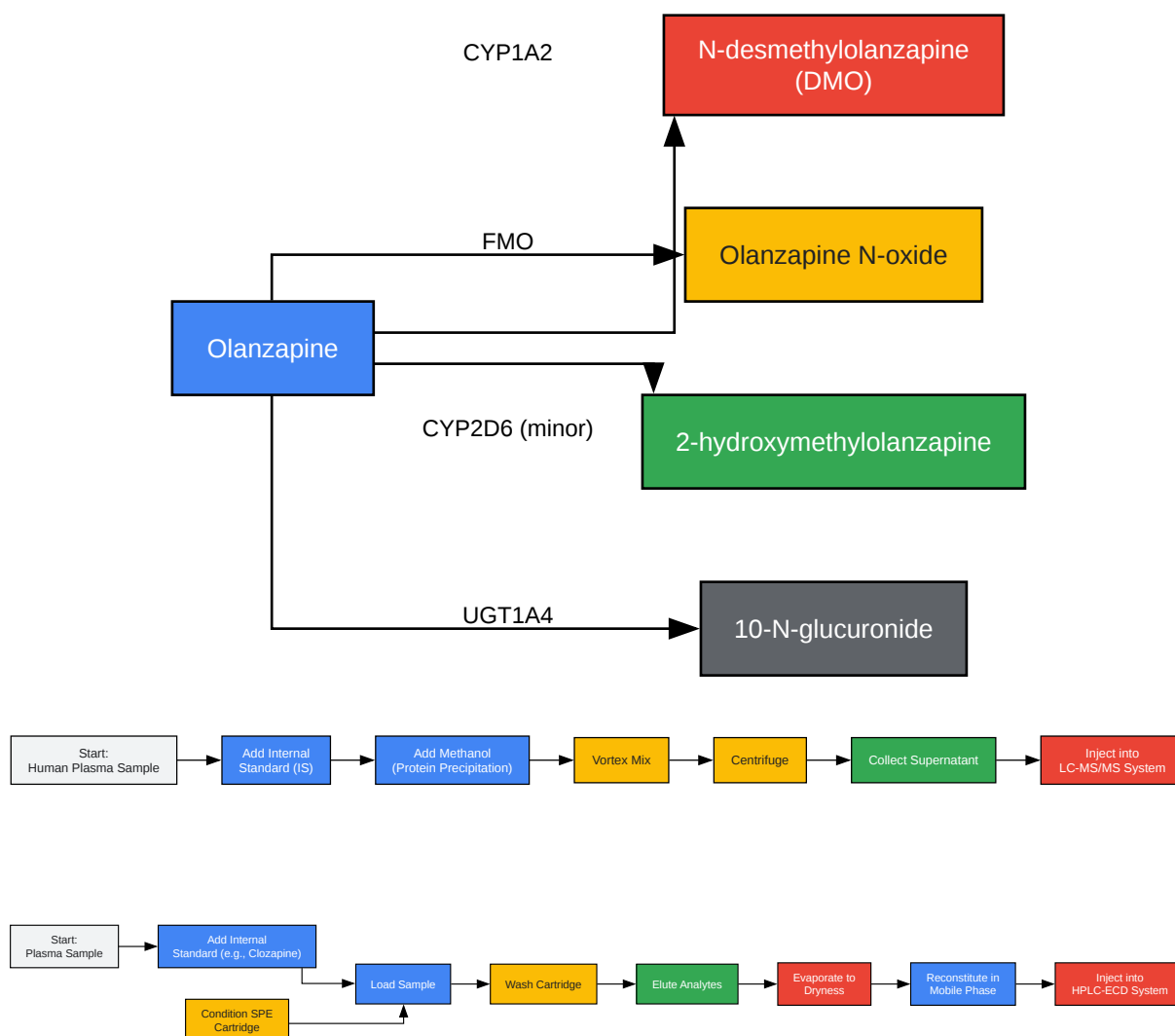
This document provides detailed application notes and protocols for the chromatographic separation of the atypical antipsychotic drug olanzapine and its primary metabolites. The methodologies outlined are essential for therapeutic drug monitoring, pharmacokinetic studies, and quality control in pharmaceutical manufacturing.

Introduction

Olanzapine is extensively metabolized in the liver, primarily through oxidation and glucuronidation. The main circulating metabolites include N-desmethylolanzapine (DMO), 2-hydroxymethylolanzapine, and olanzapine N-oxide.^{[1][2][3]} Monitoring the levels of both the parent drug and its metabolites is crucial for understanding its efficacy and safety profile. Chromatographic techniques, particularly High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), are the methods of choice for the sensitive and selective quantification of these compounds in various biological matrices.^{[3][4]}

Metabolic Pathway of Olanzapine

The metabolic conversion of olanzapine involves several key enzymatic pathways, leading to the formation of various metabolites. Understanding these relationships is fundamental to the analytical approach.



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